

Troubleshooting CD80-IN-3 insolubility issues

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Compound of Interest

Compound Name:	CD80-IN-3
CAS No.:	486449-65-4
Cat. No.:	B3052932

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Technical Support Center: CD80-IN-3

This guide provides troubleshooting assistance and frequently asked questions for researchers using **CD80-IN-3**, with a focus on addressing common insolubility issues encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is **CD80-IN-3** and what is its primary recommended solvent?

A1: **CD80-IN-3** is a potent small molecule inhibitor of the CD80/CD28 protein-protein interaction, with a reported EC_{50} of 630 nM and a K^d of 125 nM.[1][2] The recommended primary solvent for creating stock solutions is Dimethyl sulfoxide (DMSO). One supplier notes a solubility of up to 30 mg/mL (92.80 mM) in DMSO.[2]

Q2: I've added DMSO to my vial of **CD80-IN-3**, but the powder is not fully dissolving. What should I do?

A2: It is common for high concentrations of hydrophobic compounds to require assistance to fully dissolve. Gentle warming of the solution in a water bath (37°C) and/or sonication are

recommended methods to facilitate dissolution.[2] Vortexing the solution can also help. Proceed with these steps before assuming the compound is insoluble at your target concentration.

Q3: My **CD80-IN-3** dissolved perfectly in DMSO, but it precipitated immediately when I diluted it into my aqueous cell culture medium or buffer. How can I fix this?

A3: This is a common issue known as "salting out," where the high salt concentration of buffers or media causes the hydrophobic compound to precipitate. To avoid this, perform a serial dilution of your DMSO stock in a low-salt or salt-free liquid, such as sterile deionized water or PBS, before the final dilution into your complex aqueous medium.[3] This allows the compound to become more gradually solvated by water, reducing the likelihood of precipitation.

Q4: What is the maximum concentration of DMSO that is safe for my cells?

A4: The tolerance of cell lines to DMSO varies, but a general guideline is to keep the final concentration of DMSO in your cell culture medium at or below 0.5%, and ideally below 0.1%, to minimize toxicity. You should always run a vehicle control (medium with the same final concentration of DMSO) to ensure that the solvent itself is not affecting your experimental results.

Q5: Are there alternative solvents or formulations I can use if insolubility persists?

A5: Yes. If DMSO is not providing sufficient solubility for your required concentration, or for in vivo applications, co-solvents can be used. A common formulation involves a mixture of DMSO, PEG300, Tween 80, and saline.[2] Other potential co-solvents include Glycerol and PEG400.[4] The suitability of these must be determined for your specific experimental system.

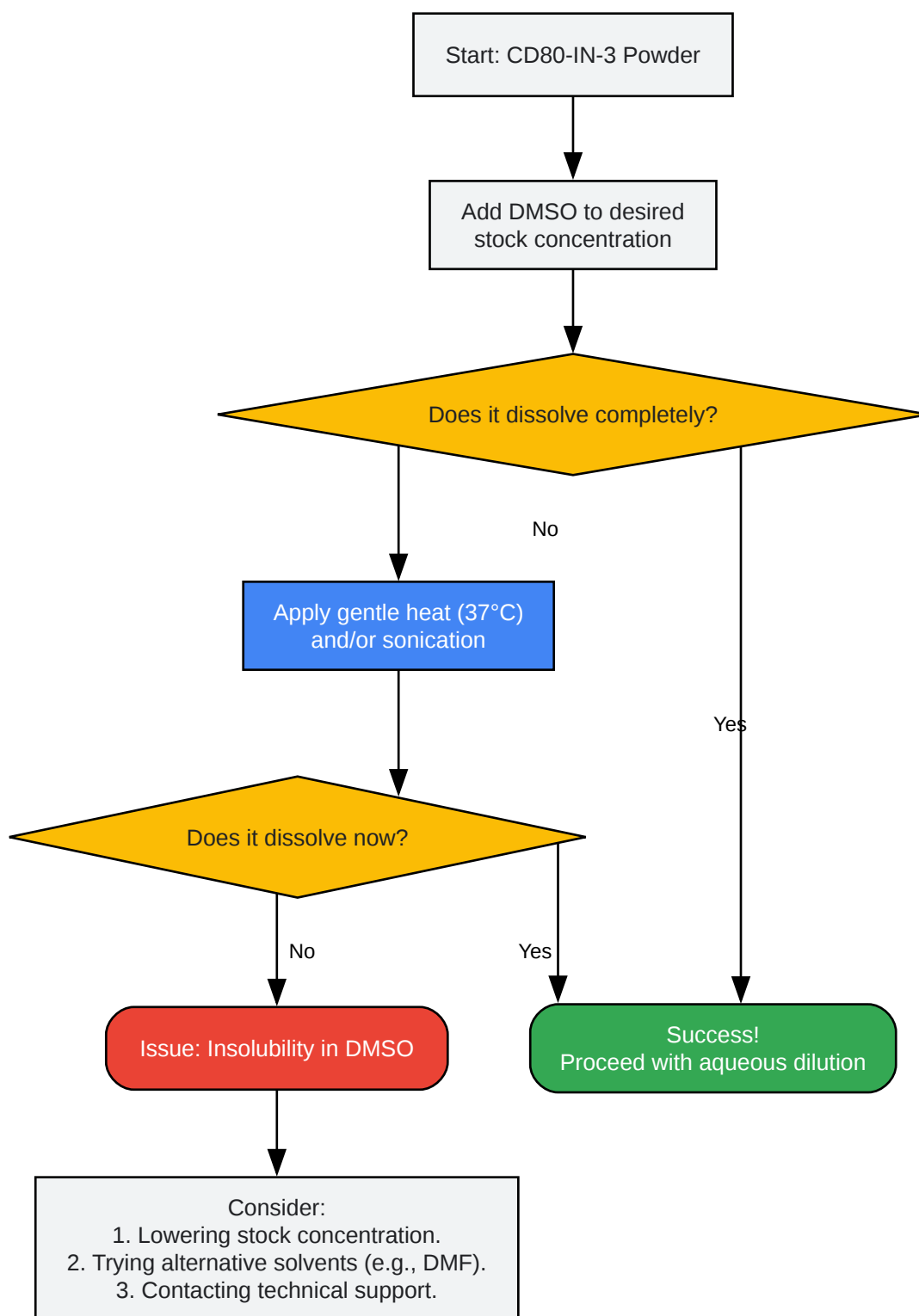
Data & Properties of **CD80-IN-3**

The following table summarizes the key specifications for **CD80-IN-3**.

Property	Value	Source(s)
Target	CD80 / CD28 Interaction	[1][2]
EC ₅₀	630 nM	[1][2]
Binding Affinity (K ^d)	125 nM	[1][2]
Molecular Formula	C ₁₈ H ₁₀ FN ₃ O ₂	[2]
Molecular Weight	323.29 g/mol	[2]
Solubility in DMSO	≥ 30 mg/mL (92.80 mM)	[2]

Solubility Troubleshooting

For a systematic approach to resolving solubility issues, please refer to the troubleshooting workflow diagram below.



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Caption: Troubleshooting workflow for dissolving **CD80-IN-3** stock solution.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **CD80-IN-3** Stock Solution

This protocol describes the steps to prepare a 10 mM stock solution of **CD80-IN-3** (MW: 323.29 g/mol) in DMSO.

- Preparation: Before opening, briefly centrifuge the vial of **CD80-IN-3** powder to ensure all contents are at the bottom.
- Calculation: To prepare 1 mL of a 10 mM stock solution, you will need 3.23 mg of **CD80-IN-3**.
 - Volume of DMSO (μL) = (mg of compound / Molecular Weight) x 1,000,000 / Concentration (mM)
 - Example: (3.23 mg / 323.29) x 1,000,000 / 10 = 1000 μL (1 mL)
- Solvent Addition: Add the calculated volume of high-purity, anhydrous DMSO to the vial.
- Dissolution: Cap the vial tightly and vortex for 30 seconds. If particles are still visible, proceed to the next step.
- Assisted Dissolution: Place the vial in a sonicating water bath for 5-10 minutes. Alternatively, warm the solution in a 37°C water bath for 5-10 minutes, vortexing intermittently, until the solution is clear.
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability.

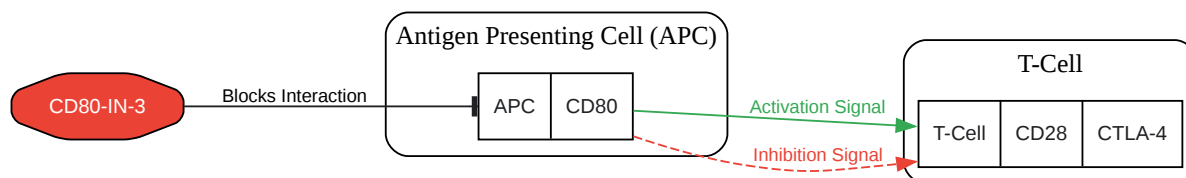
CD80 Signaling Pathway and Inhibitor Action

CD80, also known as B7-1, is a crucial costimulatory molecule expressed on the surface of Antigen Presenting Cells (APCs).[5] It plays a dual role by interacting with two different receptors on T-cells:

- CD28: The binding of CD80 to CD28 provides a critical second signal (Signal 2) that promotes T-cell activation, proliferation, and cytokine production.[6][7]

- CTLA-4: The binding of CD80 to CTLA-4, which has a significantly higher affinity, delivers an inhibitory signal that attenuates the T-cell response, acting as an immune checkpoint.[5][6]

CD80-IN-3 functions by selectively blocking the interaction between CD80 and CD28, thereby preventing the costimulatory signal required for full T-cell activation.



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Caption: **CD80-IN-3** blocks the activating CD80-CD28 signal transduction pathway.

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